western blot protocol for detecting ATAD5 levels after ML367 treatment

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Compound of Interest

Compound Name: *ML367*

Cat. No.: *B15623866*

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Application Note and Protocol

Topic: Western Blot Protocol for Detecting ATAD5 Levels after **ML367** Treatment

Audience: Researchers, scientists, and drug development professionals.

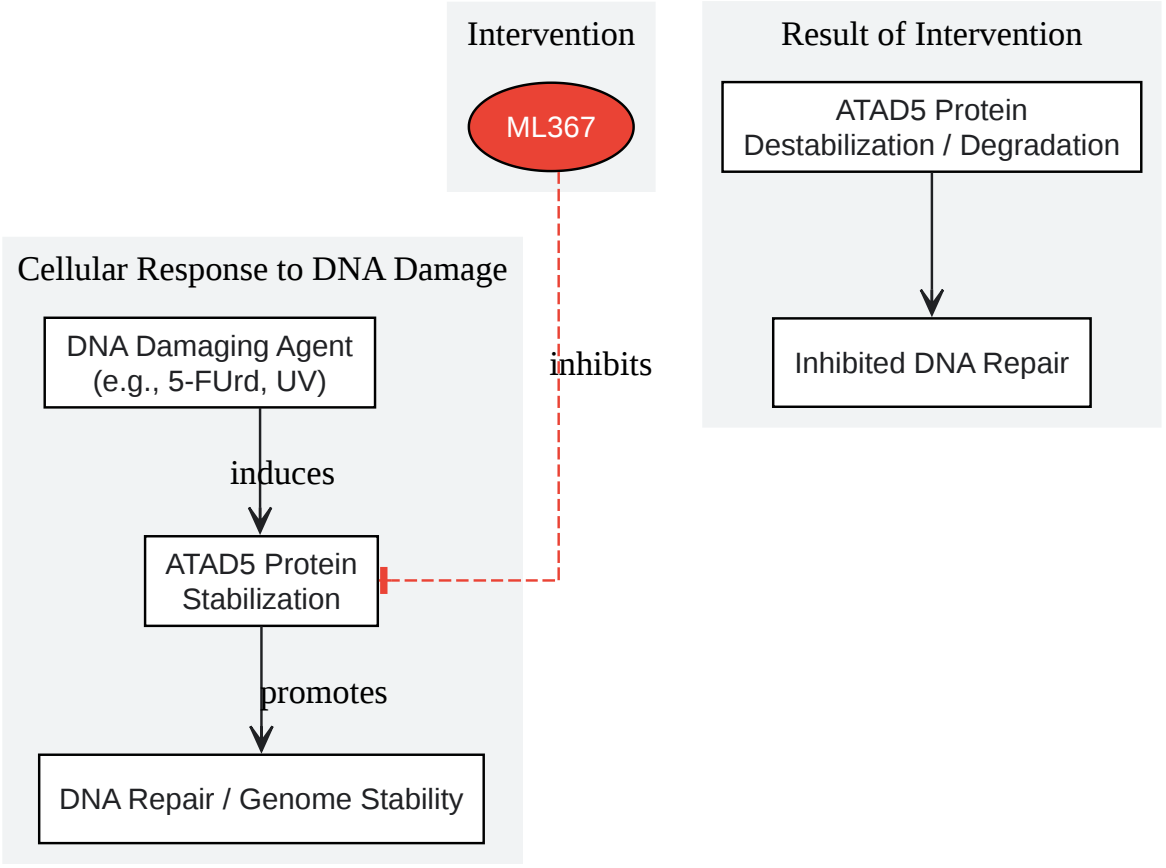
Abstract

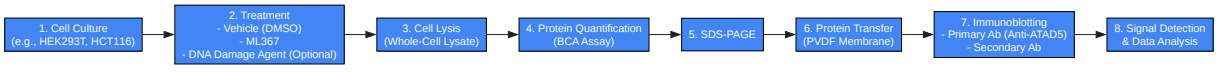
This document provides a comprehensive protocol for the detection and quantification of ATPase Family AAA Domain-Containing Protein 5 (ATAD5) levels in cultured cells following treatment with **ML367**. ATAD5 is a crucial protein in the DNA damage response, responsible for unloading the Proliferating Cell Nuclear Antigen (PCNA) sliding clamp from DNA to ensure genomic stability.[1][2] **ML367** is a small molecule inhibitor that prevents the stabilization of ATAD5, leading to its destabilization and subsequent degradation.[3][4] This makes **ML367** a valuable tool for studying the roles of ATAD5 in DNA repair and a potential sensitizer for cancer cells to DNA-damaging agents.[5] The following protocol details the experimental workflow from cell culture and treatment to Western blot analysis and data interpretation, providing researchers with a reliable method to assess the efficacy of **ML367**.

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Signaling Pathway and Mechanism of Action

ATAD5 protein levels are typically low but increase in response to DNA damage to facilitate repair processes.[5] **ML367** disrupts this stabilization, promoting the degradation of ATAD5. This action can block DNA repair pathways, potentially sensitizing cancer cells to therapies that induce DNA damage.[5][6]





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References

- 1. scholarworks.unist.ac.kr [scholarworks.unist.ac.kr]
- 2. rupress.org [rupress.org]
- 3. Discovery of ML367, inhibitor of ATAD5 stabilization - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. cancer-research-network.com [cancer-research-network.com]
- 5. Discovery of ML367, inhibitor of ATAD5 stabilization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. selleckchem.com [selleckchem.com]
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